

An In-depth Technical Guide to the Molecular Geometry of Gaseous Titanium Iodides

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Compound of Interest

Compound Name: *Titanium iodide*

Cat. No.: *B1174153*

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This technical guide provides a comprehensive overview of the current scientific understanding of the molecular geometry of **titanium iodides** in the gaseous state. The document focuses on titanium (IV) iodide (TiI₄), for which experimental data is available, and discusses the current knowledge and challenges regarding the gas-phase structures of titanium (III) iodide (TiI₃) and titanium (II) iodide (TiI₂).

Introduction

Titanium iodides are a class of inorganic compounds that play a crucial role in various chemical processes, most notably in the purification of titanium metal through the van Arkel-de Boer process. Understanding the molecular geometry of these compounds in the gaseous phase is fundamental to controlling their reactivity and transport properties at high temperatures. This guide synthesizes the available experimental and computational data to provide a detailed picture of their gas-phase structures.

Titanium (IV) Iodide (TiI₄)

Titanium (IV) iodide is the most stable and well-characterized of the **titanium iodides** in the gas phase.

Molecular Geometry

In the gaseous state, titanium (IV) iodide exists as a monomeric molecule. Experimental evidence from gas electron diffraction has conclusively determined that gaseous TiI_4 possesses a tetrahedral geometry. This high symmetry is a consequence of the central titanium atom being bonded to four iodine atoms with equivalent bond lengths and bond angles.

Structural Parameters

The key structural parameters for gaseous TiI_4 are summarized in the table below.

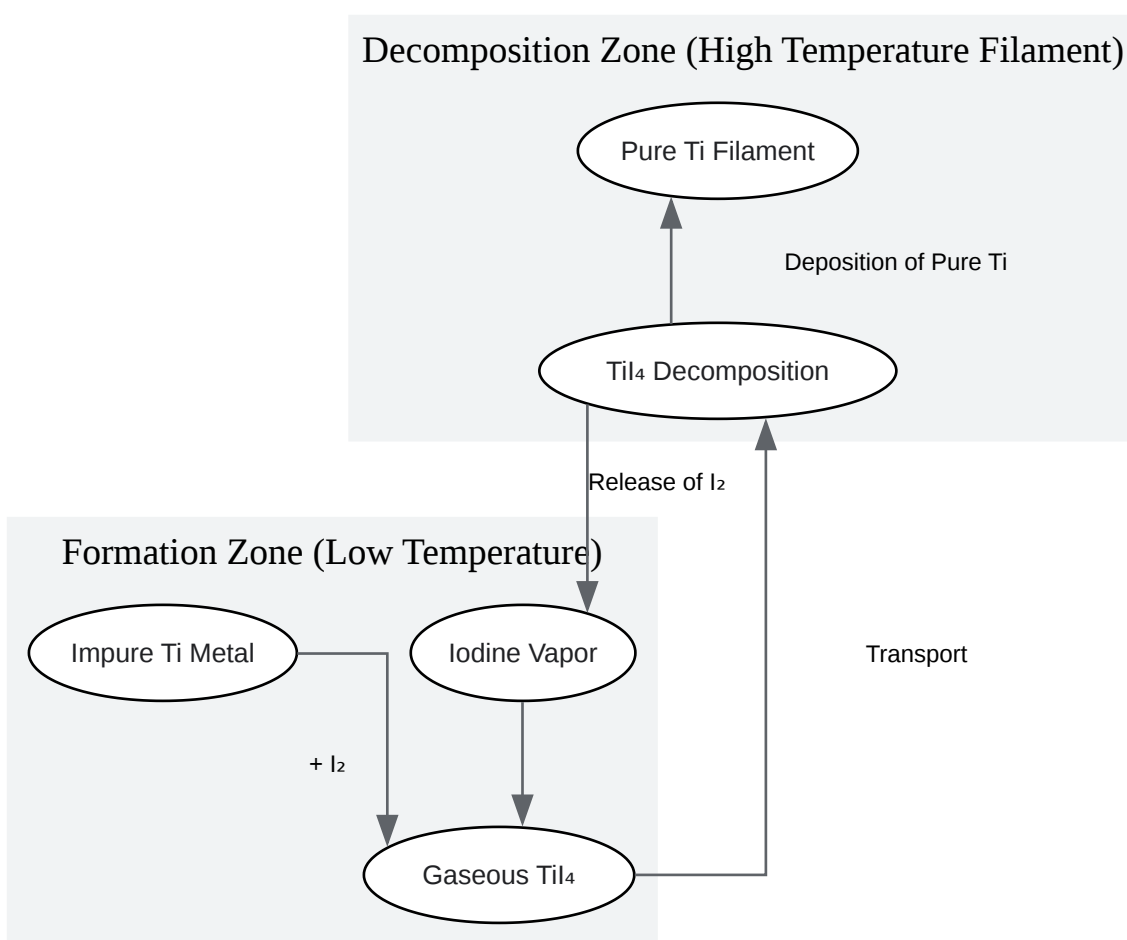
Parameter	Value	Experimental Method
Molecular Formula	TiI_4	-
Point Group	Td	Gas Electron Diffraction
Ti-I Bond Length	261 pm ^[1]	Gas Electron Diffraction
I-Ti-I Bond Angle	109.5°	Gas Electron Diffraction

Table 1: Structural Data for Gaseous Titanium (IV) Iodide

Experimental Protocol: Gas Electron Diffraction (GED)

The determination of the molecular structure of gaseous TiI_4 was achieved using gas electron diffraction. While the original detailed experimental protocol is not readily available in recent literature, the general methodology for GED experiments is well-established.

Experimental Workflow for Gas Electron Diffraction



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References

- 1. Titanium tetraiodide - Wikipedia [en.wikipedia.org]
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